

Personal protective equipment for handling 2-(4-Hydroxy-3-methylphenyl)acetic acid

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Compound of Interest

Compound Name:	2-(4-Hydroxy-3-methylphenyl)acetic acid
Cat. No.:	B1343339

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Essential Safety and Handling Guide for 2-(4-Hydroxy-3-methylphenyl)acetic acid

This guide provides crucial safety and logistical information for the handling and disposal of **2-(4-Hydroxy-3-methylphenyl)acetic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Hydroxy-3-methylphenyl)acetic acid is classified as a substance that can cause serious eye irritation and skin irritation.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. [1] A face shield may be required for splash hazards.	To prevent serious eye irritation from dust or splashes. [1] [2] [3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing to prevent skin exposure. [4]	To avoid direct skin contact which may cause irritation. [1]
Respiratory Protection	Not typically required if handled in a well-ventilated area. [4] If dust is generated, a NIOSH/MSHA-approved respirator should be used.	To prevent inhalation of dust particles, which may cause respiratory irritation. [1]
Hand Protection	Chemically resistant gloves.	To protect hands from direct contact with the chemical.

Operational Plan for Safe Handling

A systematic approach to handling **2-(4-Hydroxy-3-methylphenyl)acetic acid** is essential to maintain a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.[\[4\]](#)
 - Confirm that the ventilation system (e.g., fume hood) is functioning correctly.

- Donning PPE:
 - Put on a lab coat and disposable nitrile gloves.
 - Wear chemical safety goggles.
- Chemical Handling:
 - Handle the substance in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust.[\[4\]](#)
 - Avoid direct contact with skin, eyes, and clothing.[\[4\]](#)
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]\[2\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]\[4\]](#)
 - Keep away from incompatible materials such as bases, acid anhydrides, and acid chlorides.[\[4\]](#)

Disposal Plan

Proper disposal of **2-(4-Hydroxy-3-methylphenyl)acetic acid** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

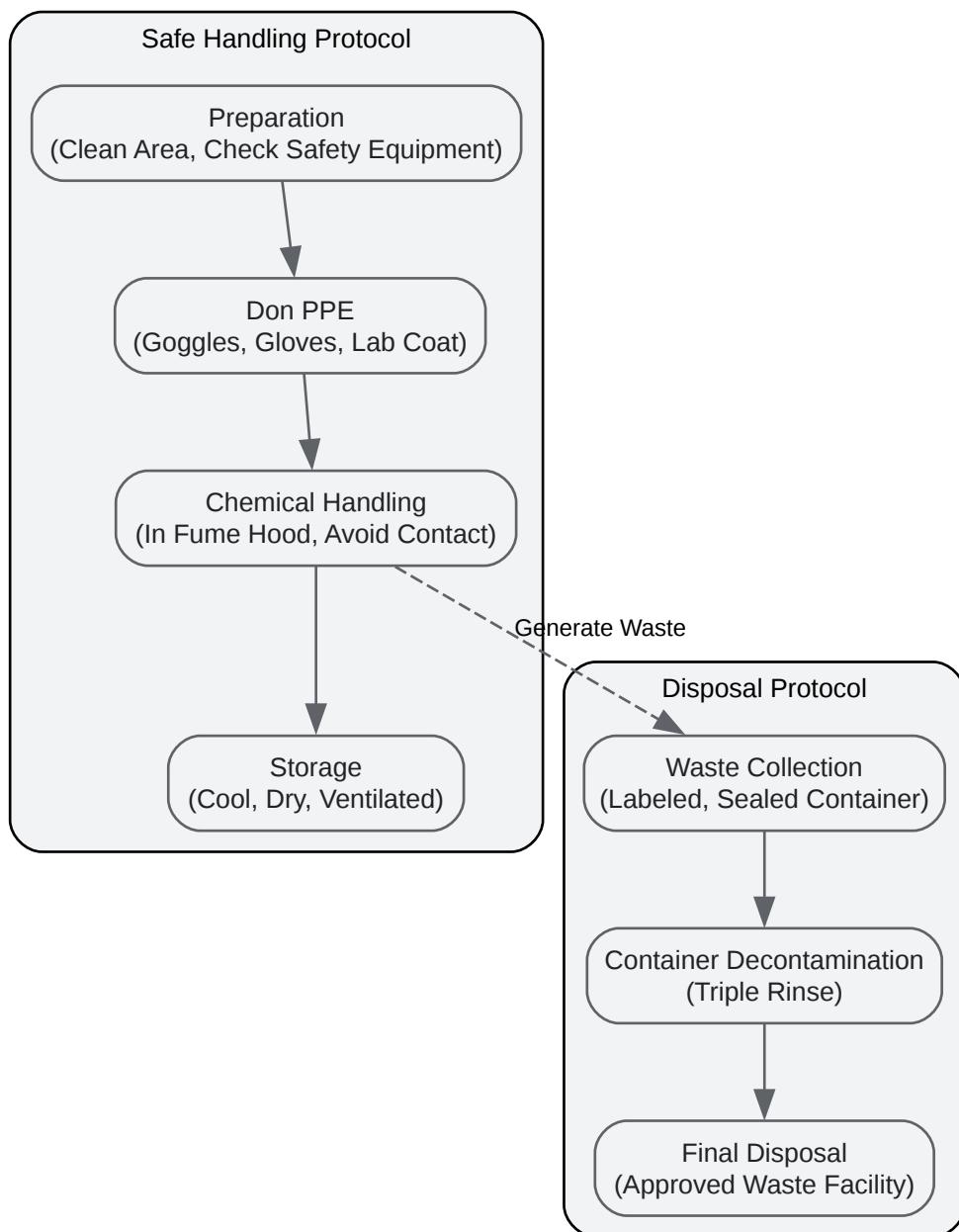
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste material in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Container Decontamination:
 - Triple rinse empty containers with an appropriate solvent.

- Dispose of the rinsate as hazardous waste.
- Final Disposal:
 - Dispose of the chemical waste and any contaminated materials through an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
 - Adhere to all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[4\]](#)

Experimental Workflow Visualization

The following diagram illustrates the key steps for the safe handling and disposal of **2-(4-Hydroxy-3-methylphenyl)acetic acid**.

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Caption: Workflow for Handling and Disposal.

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